

In-Depth Technical Guide: 2-Ethylhexyl acetate-d17

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Compound of Interest

Compound Name: 2-Ethylhexyl acetate-d17

Cat. No.: B15553629

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CAS Number: 1219802-70-6

This technical guide provides a comprehensive overview of **2-Ethylhexyl acetate-d17**, a deuterated isotopic analog of 2-Ethylhexyl acetate. This document is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds for quantitative analysis and tracer studies.

Introduction

2-Ethylhexyl acetate-d17 is the deuterium-labeled version of 2-Ethylhexyl acetate. In this molecule, 17 hydrogen atoms have been replaced by their heavy isotope, deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.^[1] It is also valuable as a tracer in studies investigating the pharmacokinetics and metabolic pathways of 2-Ethylhexyl acetate.

The non-deuterated form, 2-Ethylhexyl acetate, is a high-boiling point solvent with a mild, pleasant odor, commonly used in the fragrance industry, as well as in lacquers, enamels, and as a coalescing agent in paints. Due to its widespread use, monitoring its presence and

concentration in various matrices is crucial, making the deuterated analog an essential tool for accurate quantification.

Physicochemical Properties

The key physicochemical properties of **2-Ethylhexyl acetate-d17** are summarized in the table below. These properties are compared with its non-deuterated counterpart.

Property	2-Ethylhexyl acetate-d17	2-Ethylhexyl acetate
CAS Number	1219802-70-6	103-09-3
Molecular Formula	C ₁₀ H ₃ D ₁₇ O ₂	C ₁₀ H ₂₀ O ₂
Molecular Weight	189.37 g/mol	172.26 g/mol
Appearance	Colorless liquid	Colorless liquid
Boiling Point	~199 °C (estimated)	199 °C
Flash Point	~71 °C (estimated)	71 °C
Density	~0.9 g/mL (estimated)	0.87 g/mL

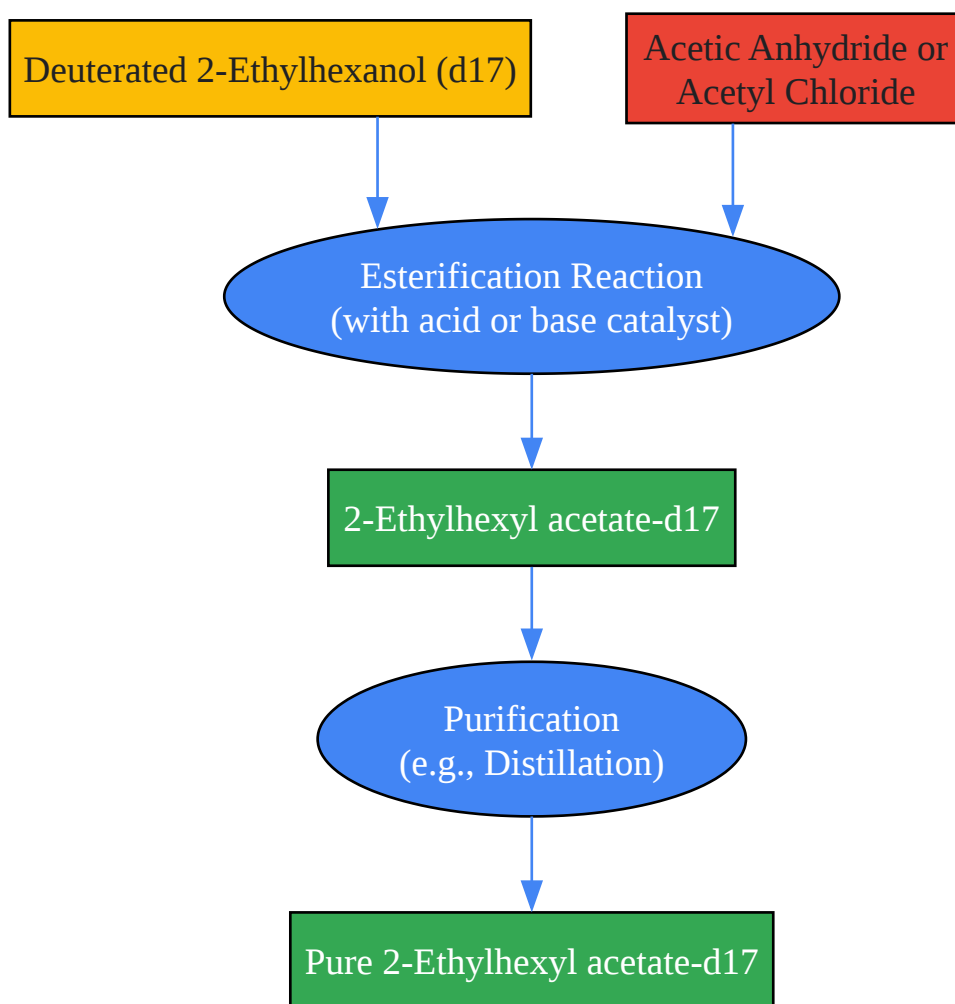
Note: Some physical properties of the deuterated compound are estimated based on the properties of the non-deuterated analog, as specific experimental data for the deuterated version is not widely available.

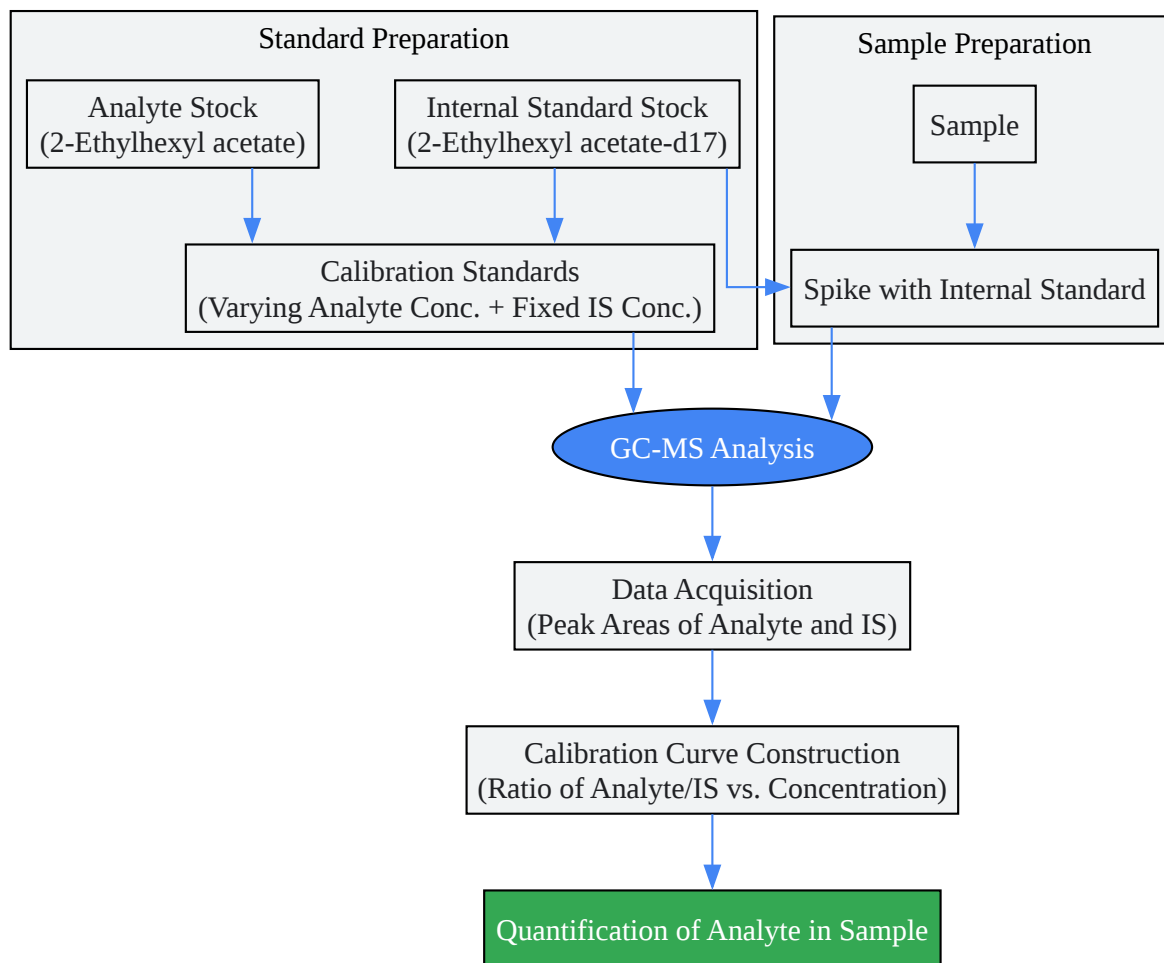
Synthesis

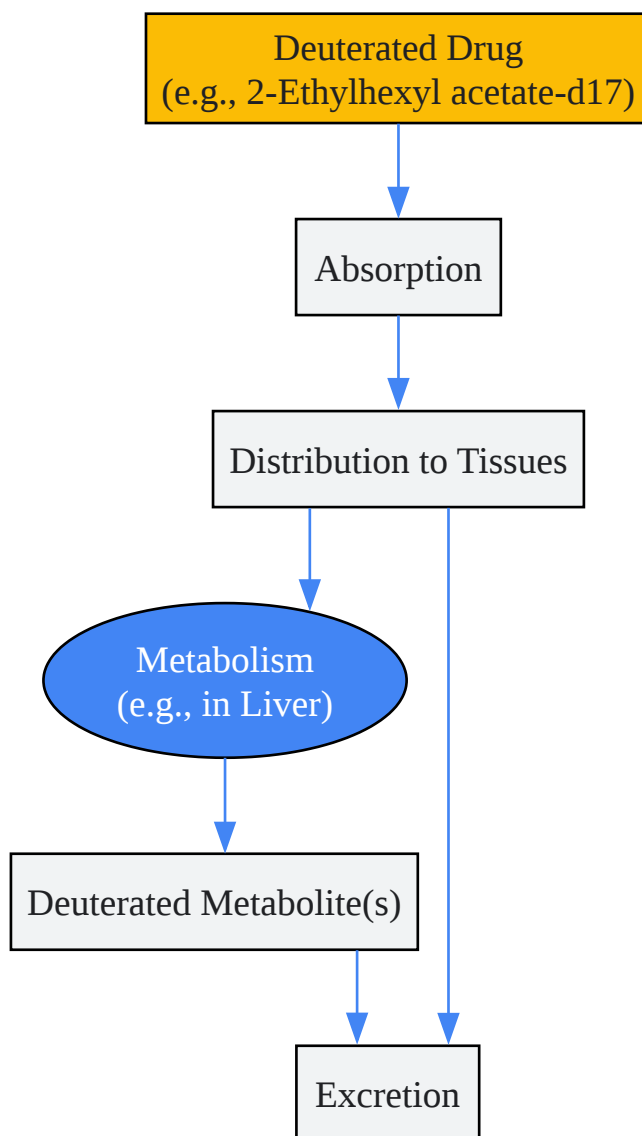
While a specific, detailed synthesis protocol for **2-Ethylhexyl acetate-d17** is not readily available in public literature, a general understanding of its synthesis can be derived from the synthesis of its non-deuterated form and general methods for isotopic labeling. The most common method for synthesizing 2-Ethylhexyl acetate is through the transesterification of a suitable acetate with 2-ethylhexanol.

A plausible synthetic route for **2-Ethylhexyl acetate-d17** would involve the reaction of deuterated 2-ethylhexanol (2-ethylhexanol-d17) with acetic anhydride or acetyl chloride. The deuterated alcohol would be the key starting material.

Hypothetical Synthesis Workflow:







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References

- 1. 2-Ethylhexyl acetate synthesis - chemicalbook [chemicalbook.com]

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